A Comparative Analysis of the Energetic Performance of Dinitroethyne and FOX-7

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Compound of Interest

Compound Name:	*Dinitroethyne*
CAS No.:	*88466-66-4*
Cat. No.:	*B14384472*

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A detailed guide for researchers and scientists on the experimental and theoretical energetic characteristics of **Dinitroethyne** and the insensitive high explosive FOX-7.

In the ongoing pursuit of advanced energetic materials, a delicate balance between high performance and low sensitivity is paramount. This guide provides a comprehensive comparison of two such materials: the theoretically potent but experimentally elusive **dinitroethyne** ($C_2N_2O_4$) and the well-characterized insensitive high explosive FOX-7 (1,1-diamino-2,2-dinitroethene). While FOX-7 has been extensively synthesized and tested, **dinitroethyne** remains a compound of significant theoretical interest due to its predicted high energy density. This document aims to provide a clear, data-driven comparison to inform further research and development in the field of energetic materials.

At a Glance: Performance Comparison

The following table summarizes the key energetic performance parameters of **dinitroethyne** and FOX-7. It is crucial to note that the data for **dinitroethyne** is derived from theoretical and computational studies, as experimental data on its energetic performance is not publicly available. In contrast, the data for FOX-7 is based on extensive experimental measurements.

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Property	Dinitroethyne ($C_2N_2O_4$)	FOX-7 ($C_2H_4N_4O_4$)
Detonation Velocity (D)	~10,000 m/s (theoretical)	8,335 m/s at ρ = 1.76 g/cm³[1]
8,870 m/s (calculated at TMD) [2]		
Detonation Pressure (P)	~40 GPa (theoretical)	~35 GPa at ρ = 1.85 g/cm³[1]
29.2 GPa[3]		
Density (ρ)	Not available (solid)	1.885 g/cm³ (crystal)[4]
Heat of Release	~9.5 MJ/kg (theoretical)[5]	Not directly comparable
Impact Sensitivity	Unknown (predicted to be high)	7-10 J (BAM)
Friction Sensitivity	Unknown (predicted to be high)	>360 N (BAM)[6]

In-Depth Analysis

Dinitroethyne: A Theoretical Powerhouse

Dinitroethyne ($C_2N_2O_4$) is a molecule that has garnered significant attention from computational chemists for its potential as a high-performance energetic material. Theoretical studies predict it to be one of the most energy-dense chemical compounds that could potentially exist at ambient conditions, with a remarkable heat of release estimated at 9.5 MJ/kg.[5] Computational models also forecast an exceptionally high detonation velocity, potentially reaching up to 10,000 m/s, and a detonation pressure in the realm of 40 GPa.

However, the synthesis and experimental characterization of **dinitroethyne**'s energetic properties have not been reported in open literature. The extreme energy content and the nature of its chemical bonds suggest that it would be a highly sensitive and unstable compound, posing significant challenges to its synthesis, handling, and storage. The lack of experimental data means that its practical utility as an explosive remains purely speculative.

FOX-7: A Proven Insensitive High Explosive

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FOX-7, or 1,1-diamino-2,2-dinitroethene, is a well-established insensitive high explosive that was first synthesized in 1998.[7] It offers a compelling combination of high energetic output, comparable to RDX, with significantly lower sensitivity to impact and friction.[6] This makes it a promising candidate for applications where safety and stability are critical.

Numerous experimental studies have characterized the energetic performance of FOX-7. At a density of 1.76 g/cm³, its detonation velocity has been measured at 8,335 m/s.[1][2] Theoretical calculations at its theoretical maximum density (TMD) of 1.885 g/cm³ predict a detonation velocity of 8,870 m/s.[2] Experimental detonation pressures have been reported to be around 35 GPa at a density of 1.85 g/cm³.[1]

Experimental Methodologies

The experimental data for FOX-7 presented in this guide are primarily derived from standardized tests for energetic materials.

Detonation Velocity and Pressure Measurement: The Cylinder Test

A widely used method to determine the detonation characteristics of an explosive is the cylinder test.

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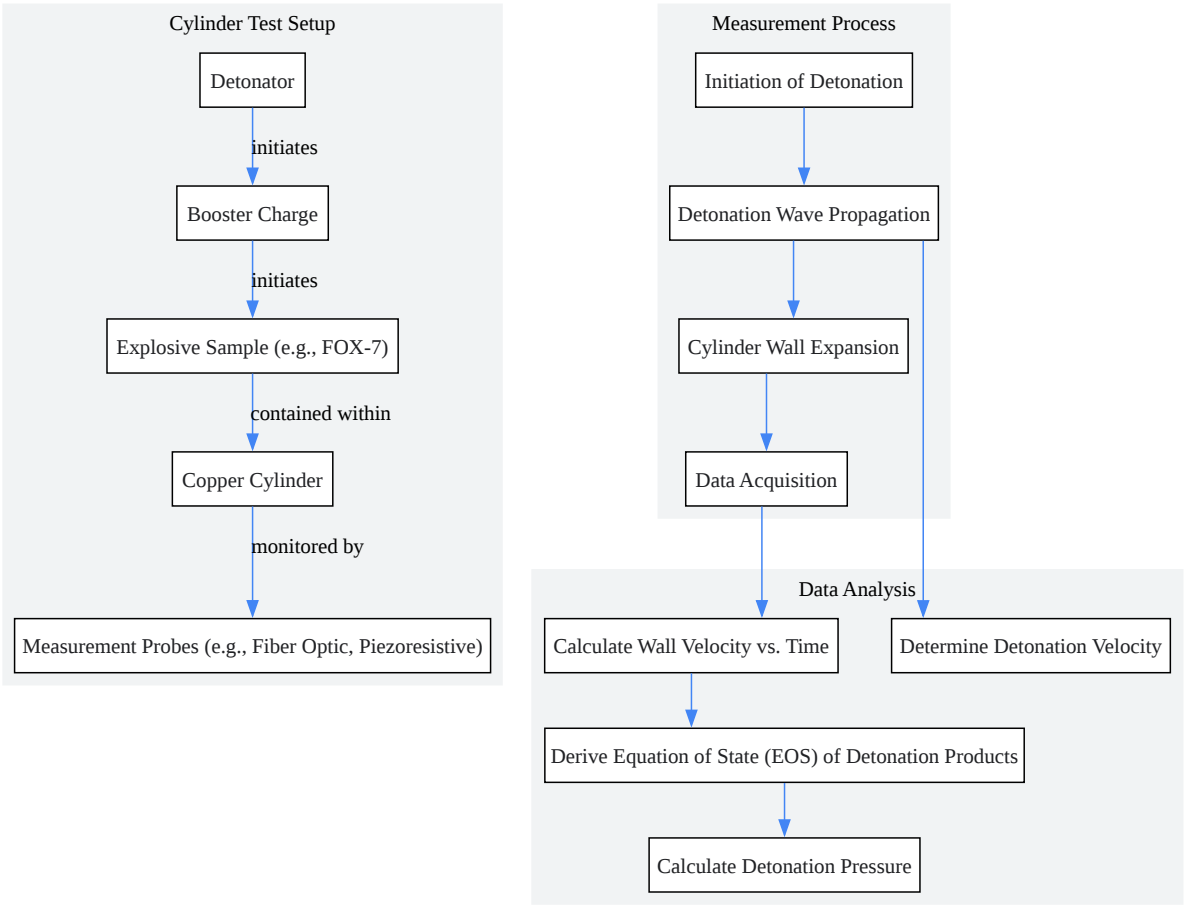

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Workflow for determining detonation properties using the cylinder test.

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In a typical cylinder test, a cylindrical charge of the explosive is encased in a standardized copper tube. Upon initiation at one end, the detonation wave propagates through the explosive charge. As the detonation front moves, the high-pressure gaseous products expand and push the cylinder wall outwards. The radial expansion of the cylinder wall is recorded with high precision over time using various diagnostic techniques, such as streak photography or photon Doppler velocimetry (PDV). The detonation velocity is determined by measuring the time it takes for the detonation front to travel between probes placed at known distances along the cylinder. From the wall expansion velocity data, the Gurney energy and the Jones-Wilkins-Lee (JWL) equation of state for the detonation products can be derived, which in turn allows for the calculation of the detonation pressure.[8]

Sensitivity Testing: BAM Impact and Friction Tests

The sensitivity of an energetic material to external stimuli like impact and friction is a critical safety parameter. The BAM (Bundesanstalt für Materialforschung und -prüfung) drop hammer and friction apparatus are standard methods for these assessments.

- BAM Impact Test: In this test, a specified weight is dropped from varying heights onto a sample of the explosive material placed on an anvil. The result is reported as the energy in Joules at which a reaction (e.g., flash, smoke, or sound) is observed in 50% of the trials (H_{50}).

- BAM Friction Test: This test involves subjecting the material to friction between a stationary porcelain pin and a moving porcelain plate under a specified load.[9][10][11] The result is given as the load in Newtons at which a reaction occurs.[9][10][11] FOX-7's high friction insensitivity (>360 N) is a significant safety advantage.[6]

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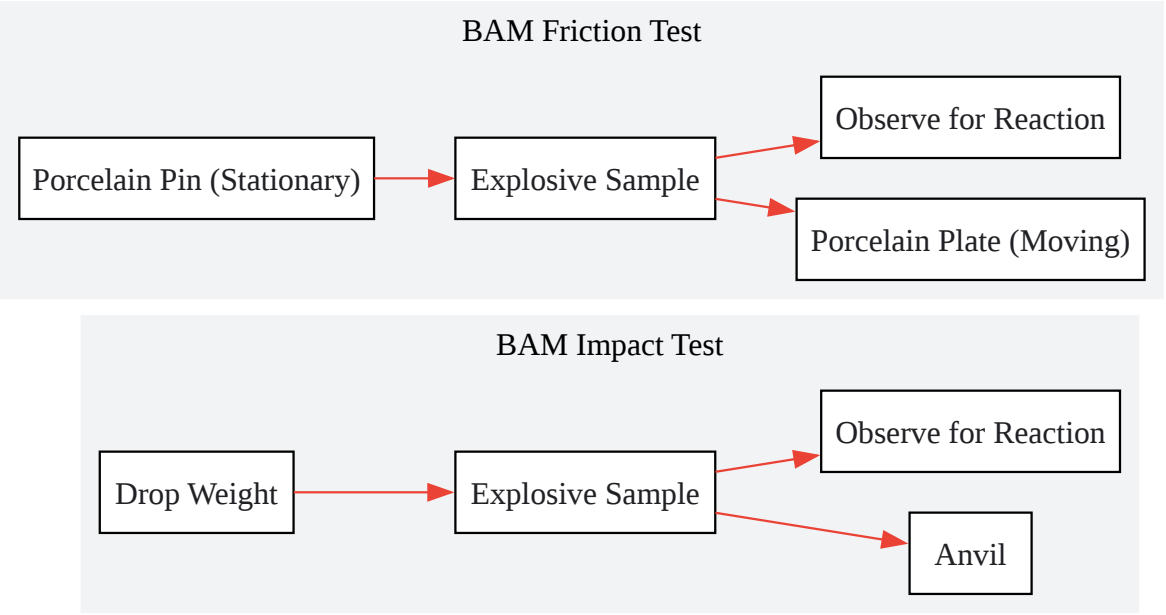

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Conceptual diagram of BAM sensitivity tests.

Conclusion

This comparative guide highlights the significant differences between **dinitroethyne** and FOX-7. **Dinitroethyne** represents a theoretical frontier in energetic materials, promising unparalleled performance but with its feasibility and safety yet to be demonstrated experimentally. Its high predicted energy density makes it a fascinating subject for computational studies and a long-term target for synthetic chemists.

In contrast, FOX-7 is a mature and well-characterized insensitive high explosive. It provides a reliable and safer alternative to more sensitive high-performance explosives like RDX, with a robust body of experimental data supporting its performance claims. For researchers and professionals in drug development requiring well-understood energetic compounds, FOX-7 offers a practical and characterized option.

Future experimental efforts to synthesize and characterize **dinitroethyne** or its derivatives are eagerly awaited to validate the tantalizing theoretical predictions and to understand its

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potential, if any, for practical applications. Until then, the comparison remains one of a theoretical ideal versus a proven, practical material.

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